

Essential Safety and Operational Guide for 2-tert-Butyl-4-chloropyrimidine

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Compound of Interest

Compound Name: 2-tert-Butyl-4-chloropyrimidine

Cat. No.: B170276

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-tert-Butyl-4-chloropyrimidine**. The following procedures are designed to ensure the safe management of this chemical in a laboratory setting.

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **2-tert-Butyl-4-chloropyrimidine**.

PPE Category	Recommended Equipment	Specifications & Best Practices
Eye and Face Protection	Chemical safety goggles or a full-face shield.	Must meet EN166 (EU) or ANSI Z87.1 (US) standards. A face shield is recommended when there is a risk of splashing.[1]
Hand Protection	Chemically resistant gloves.	Disposable nitrile gloves offer good short-term protection.[2] [3] For prolonged contact, consider heavier-duty gloves and consult the manufacturer's chemical resistance guide. Always inspect gloves for tears or holes before use.[2][4]
Skin and Body Protection	Flame-retardant lab coat.	The lab coat should be buttoned to cover as much skin as possible.[2][3] For procedures with a high risk of splashing, a chemical-resistant apron should be worn over the lab coat.[5]
Respiratory Protection	NIOSH-approved respirator.	Required when handling the compound outside of a certified chemical fume hood or if exposure limits are likely to be exceeded.[1] A proper respiratory protection program, including fit testing, should be in place.[2][5]
Footwear	Closed-toe and closed-heel shoes.	Shoes should be made of a material that offers protection from spills.[2][6]

Hazard and Physical Properties

While specific quantitative data for **2-tert-Butyl-4-chloropyrimidine** is limited, the following table summarizes available information and data from structurally similar compounds.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ ClN ₂	[7]
Molecular Weight	170.64 g/mol	[7][8]
Appearance	Yellow-orange powder/solid	[9]
Boiling Point	70-75 °C at 0.1 Torr	[8]
Hazard Statements	Causes skin irritation. Causes serious eye irritation.	[7]
Signal Word	Warning	[7]
Pictograms	GHS07 (Exclamation Mark)	[7]

Operational Plan: Step-by-Step Handling

A systematic approach is critical for the safe handling of **2-tert-Butyl-4-chloropyrimidine**.

- Preparation:
 - Ensure that a calibrated chemical fume hood is available and functioning correctly.
 - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[2]
 - Designate a specific area for handling the compound to minimize the risk of contamination.
 - Review the Safety Data Sheet (SDS) before beginning any work.
- Handling:

- All handling of **2-tert-Butyl-4-chloropyrimidine** should be conducted within a chemical fume hood to prevent inhalation of dust or vapors.[\[6\]](#)
- Wear all required PPE as detailed in the table above.
- Avoid direct contact with the skin and eyes.[\[10\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[2\]](#)
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[2\]](#)[\[11\]](#)
- In Case of a Spill:
 - Evacuate non-essential personnel from the area.[\[2\]](#)
 - Wearing appropriate PPE, clean up spills immediately. For solid spills, use a dry method to avoid generating dust.[\[2\]](#)
 - Collect the spilled material into a sealed, labeled container for proper disposal.[\[2\]](#)
 - Prevent the chemical from entering drains or waterways.

Disposal Plan

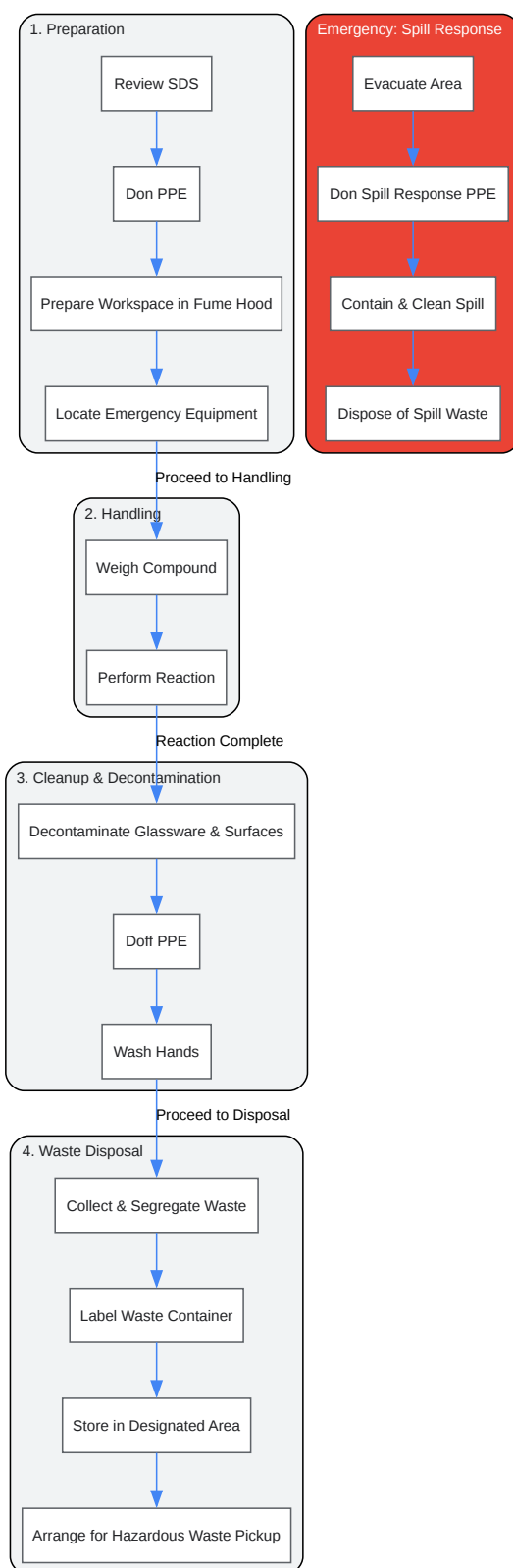
Proper disposal of **2-tert-Butyl-4-chloropyrimidine** and its waste is essential to protect the environment and comply with regulations.

- Waste Collection:
 - All waste materials, including contaminated gloves, wipes, and empty containers, should be placed in a clearly labeled, sealed container.
 - Halogenated organic waste should be segregated in a designated "Halogenated Organic Waste" container.[\[6\]](#)
- Disposal Procedure:

- Dispose of chemical waste through your institution's hazardous waste management program.
- Never dispose of **2-tert-Butyl-4-chloropyrimidine** down the drain.[6][10]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **2-tert-Butyl-4-chloropyrimidine** in a laboratory setting.



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Caption: Workflow for the safe handling of **2-tert-Butyl-4-chloropyrimidine**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-tert-Butyl-4-chloropyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b170276#personal-protective-equipment-for-handling-2-tert-butyl-4-chloropyrimidine]

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